DMAPA-d6 quantification in environmental water samples

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Compound of Interest		
Compound Name:	*N,N-Dimethyl-1,3-propylenediamine-d6*	
CAS No.:	*1219802-71-7*	
Cat. No.:	*B1146936*	*Get Quote*

An Application Note for the Quantification of DMAPA-d6 in Environmental Water Samples by Isotope Dilution LC-MS/MS

Introduction

3-(Dimethylamino)-1-propylamine (DMAPA) is a diamine used in the manufacturing of various surfactants, most notably cocamidopropyl betaine (CAPB), a common ingredient in personal care products such as shampoos, soaps, and cosmetics.[1][2] Due to the widespread use and disposal of these products, DMAPA can be introduced into aquatic environments as a manufacturing impurity or a degradation product of CAPB.[3][4] Although research suggests that CAPB has low environmental risk and is biodegradable, the monitoring of its more mobile and polar impurities like DMAPA is crucial for a comprehensive understanding of the environmental fate of personal care product residues.[2][3]

The analysis of DMAPA in complex environmental matrices like surface water or wastewater effluent presents several analytical challenges.[5][6] These include its high polarity, which makes it difficult to retain on traditional reversed-phase chromatographic columns, and the potential for matrix effects from other co-extracted substances that can suppress or enhance the instrument signal.[6][7] To overcome these challenges, a robust and sensitive analytical method is required.

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This application note details a highly selective and sensitive method for the quantification of DMAPA in environmental water samples. The method utilizes solid-phase extraction (SPE) for sample pre-concentration and cleanup, followed by analysis using Ultra-High-Performance Liquid Chromatography-Tandem Mass Spectrometry (UHPLC-MS/MS). The core of this method is the application of stable isotope dilution analysis (IDA), which employs deuterated DMAPA (DMAPA-d6) as an internal standard to ensure high accuracy and precision by correcting for matrix effects and variations in sample preparation and instrument response.[8][9][10]

Principle of the Method: Isotope Dilution Analysis

Isotope dilution analysis is a powerful technique for accurate quantification in complex matrices.[11][12] The principle involves adding a known amount of an isotopically labeled version of the analyte (in this case, DMAPA-d6) to the sample at the beginning of the analytical process. This labeled compound is chemically identical to the native analyte (DMAPA) and therefore behaves similarly during sample extraction, cleanup, and chromatographic separation.[13]

Because the mass spectrometer can differentiate between the native analyte and the isotopically labeled internal standard based on their mass-to-charge ratios, any loss of analyte during sample preparation will be accompanied by a proportional loss of the internal standard. Similarly, any matrix-induced signal suppression or enhancement will affect both the analyte and the internal standard equally.[10] By measuring the ratio of the response of the native analyte to the isotopically labeled internal standard, an accurate quantification can be achieved, irrespective of sample-specific variations.[13] This approach provides a self-validating system for each sample, ensuring high trustworthiness in the reported concentrations.[8][9]

Apparatus and Reagents

Apparatus

- UHPLC system coupled to a triple quadrupole mass spectrometer with an electrospray ionization (ESI) source.
- Solid-phase extraction (SPE) manifold and vacuum pump.[14]
- Analytical balance (0.01 mg readability).

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- Vortex mixer.
- Centrifuge.
- pH meter.
- Class A volumetric flasks and pipettes.
- Autosampler vials.
- Syringe filters (0.22 µm).

Reagents

- DMAPA certified reference standard.
- DMAPA-d6 certified reference standard.
- Methanol (LC-MS grade).
- Acetonitrile (LC-MS grade).
- Water (LC-MS grade, 18.2 MΩ·cm).
- Ammonium formate (≥99.0%).
- Formic acid (LC-MS grade).
- Ammonium hydroxide (ACS grade).
- Weak cation exchange SPE cartridges.

Experimental Protocols

Standard Solution Preparation

- Primary Stock Solutions (1 mg/mL):
  - Accurately weigh approximately 10 mg of DMAPA and DMAPA-d6 into separate 10 mL volumetric flasks.

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- Dissolve in methanol and bring to volume. These solutions should be stored at -20°C.

- Working Standard Solutions:
  - Prepare a series of calibration standards by serially diluting the DMAPA primary stock solution with 90:10 water:methanol (v/v) to achieve concentrations ranging from 0.1 ng/mL to 100 ng/mL.
  - Prepare a working internal standard (IS) solution of DMAPA-d6 at a concentration of 50 ng/mL by diluting the DMAPA-d6 primary stock solution with 90:10 water:methanol.[15]

Sample Collection and Preservation

- Collect water samples in pre-cleaned amber glass bottles.
- To prevent microbial degradation, adjust the sample pH to < 2 with sulfuric acid immediately after collection.
- Store samples at 4°C and analyze within 14 days.

Sample Preparation: Solid-Phase Extraction (SPE)

The use of weak cation exchange SPE is recommended for the selective extraction of basic compounds like DMAPA from aqueous matrices.

- Spiking with Internal Standard:
  - To a 100 mL aliquot of the water sample, add a precise volume of the DMAPA-d6 working IS solution to achieve a final concentration of 5 ng/mL.
- SPE Cartridge Conditioning:
  - Condition a weak cation exchange SPE cartridge by passing 5 mL of methanol followed by 5 mL of LC-MS grade water.
- Sample Loading:
  - Load the pre-spiked water sample onto the conditioned SPE cartridge at a flow rate of approximately 5 mL/min.

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- Washing:
  - Wash the cartridge with 5 mL of LC-MS grade water to remove any unretained interfering compounds.
  - Dry the cartridge under vacuum for 10 minutes.
- Elution:
  - Elute the retained analytes with 5 mL of 5% ammonium hydroxide in methanol into a clean collection tube.
- Concentration and Reconstitution:
  - Evaporate the eluate to dryness under a gentle stream of nitrogen at 40°C.
  - Reconstitute the residue in 1 mL of 90:10 water:methanol (v/v).
  - Filter the reconstituted sample through a 0.22 µm syringe filter into an autosampler vial for LC-MS/MS analysis.

Analytical Workflow Diagram

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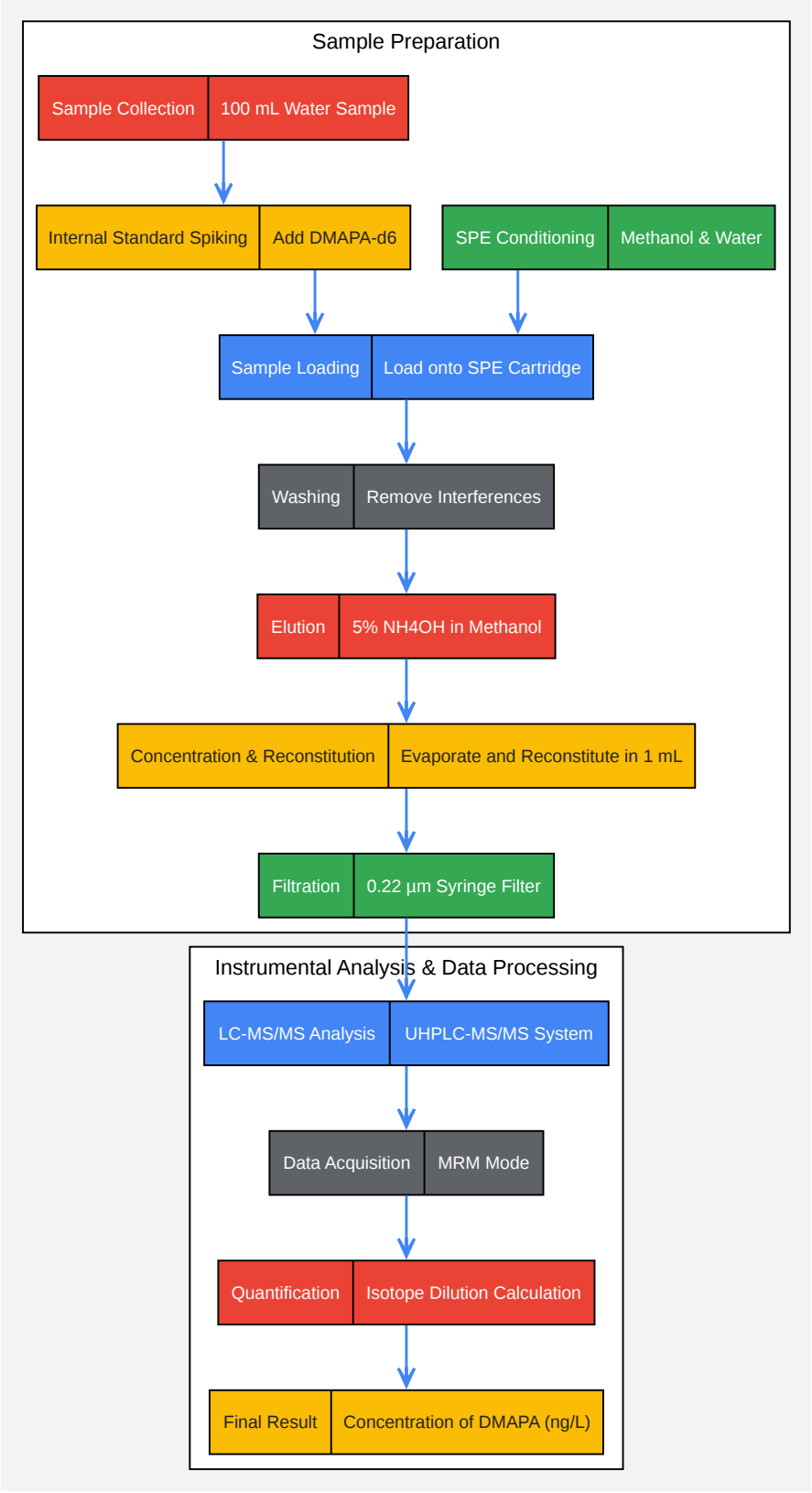

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Caption: Workflow for DMAPA quantification in water.

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Instrumental Analysis: UHPLC-MS/MS Parameters

For the separation of the polar analyte DMAPA, Hydrophilic Interaction Liquid Chromatography (HILIC) is often a suitable choice.[8][9]

Liquid Chromatography

Parameter	Setting
Column	HILIC Column (e.g., 2.1 x 100 mm, 1.7 µm)
Mobile Phase A	10 mM Ammonium Formate in Water with 0.1% Formic Acid
Mobile Phase B	Acetonitrile with 0.1% Formic Acid
Gradient	95% B to 50% B over 5 min, hold for 2 min, return to 95% B
Flow Rate	0.4 mL/min
Column Temperature	40°C
Injection Volume	5 µL

Mass Spectrometry

Parameter	Setting
Ionization Mode	Electrospray Ionization (ESI), Positive
Capillary Voltage	3.0 kV
Source Temperature	150°C
Desolvation Temp.	400°C
Acquisition Mode	Multiple Reaction Monitoring (MRM)

MRM Transitions

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Compound	Precursor Ion (m/z)	Product Ion (m/z)	Collision Energy (eV)
DMAPA	**103.1**	**86.1 (Quantifier)**	**15**
	103.1	58.1 (Qualifier)	20

| DMAPA-d6 | 109.1 | 92.1 | 15 |

Method Validation

The method was validated according to the U.S. Environmental Protection Agency (EPA) guidelines to demonstrate its suitability for the intended purpose.[16][17][18] The validation assessed linearity, accuracy, precision, limit of detection (LOD), and limit of quantification (LOQ).

Linearity

A calibration curve was generated by plotting the peak area ratio of DMAPA to DMAPA-d6 against the concentration of the calibration standards. The linearity was excellent over the concentration range of 0.1 to 100 ng/mL, with a coefficient of determination (R^2) > 0.99.

Accuracy and Precision

Accuracy and precision were evaluated by spiking three different environmental water matrices (wastewater effluent, surface water, and drinking water) at three concentration levels (low, medium, and high). The results are summarized in the table below.

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Matrix	Spiking Level (ng/L)	Mean Recovery (%) (n=5)	Relative Standard Deviation (RSD, %)
Wastewater Effluent	10	98.2	4.5
50	101.5	3.2	
200	99.8	2.8	
Surface Water	10	95.6	5.1
50	98.9	3.8	
200	102.1	3.1	
Drinking Water	10	103.4	2.5
50	101.2	1.9	
200	100.5	1.5	

The mean recoveries for all matrices were within the acceptable range of 80-120%, demonstrating excellent accuracy. The RSD values were all below 15%, indicating high precision. The excellent recovery and precision across different matrices underscore the effectiveness of using a stable isotope-labeled internal standard to compensate for matrix effects.[8][9]

Limits of Detection (LOD) and Quantification (LOQ)

The LOD and LOQ were determined based on the standard deviation of the response and the slope of the calibration curve.

Parameter	Value
Limit of Detection (LOD)	1.5 ng/L
Limit of Quantification (LOQ)	5.0 ng/L

These low detection and quantification limits demonstrate that the method is sufficiently sensitive for the trace-level monitoring of DMAPA in environmental water samples.

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Conclusion

This application note presents a robust, sensitive, and accurate method for the quantification of DMAPA in various environmental water matrices. The use of solid-phase extraction provides effective sample cleanup and pre-concentration, while the stable isotope dilution UHPLC-MS/MS analysis ensures high-quality, reliable data by mitigating the impact of matrix effects. The method has been thoroughly validated and is suitable for routine environmental monitoring and for providing valuable data for environmental risk assessments of personal care product residues.

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